

A Comparative Guide to the Infrared Spectroscopy of Sulfone and Ketone Functional Groups

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-[4-(3-Aminobenzenesulfonyl)phenyl]ethan-1-one
Cat. No.: B15262229

[Get Quote](#)

For researchers and professionals in drug development and chemical sciences, the precise identification of functional groups is a cornerstone of molecular characterization. Infrared (IR) spectroscopy stands as a rapid, non-destructive, and highly informative analytical technique for this purpose. This guide provides an in-depth comparison of the characteristic IR absorption bands for two crucial functional groups: sulfones ($R-S(=O)_2-R'$) and ketones ($R-C(=O)-R'$). Understanding their distinct spectroscopic signatures is paramount for unambiguous structural elucidation and quality control.

Theoretical Foundation: The Dance of Molecular Vibrations

Infrared spectroscopy measures the absorption of infrared radiation by a molecule, which induces transitions between vibrational energy states of its covalent bonds.^{[1][2]} These bonds can be conceptualized as springs connecting atoms, and they vibrate at specific frequencies. The frequency of vibration is dependent on the masses of the connected atoms and the

strength of the bond between them.[1] When the frequency of the IR radiation matches the natural vibrational frequency of a bond, absorption occurs, resulting in a peak in the IR spectrum.

The intensity of an absorption band is proportional to the change in the dipole moment during the vibration.[3][4] Both the carbonyl (C=O) group in ketones and the sulfonyl (SO₂) group in sulfones possess significant dipole moments, leading to strong and easily identifiable IR absorption bands.[4][5]

Distinguishing Features: Sulfone vs. Ketone IR Absorptions

The primary distinguishing feature between sulfones and ketones in an IR spectrum lies in the number and position of their characteristic stretching vibrations. While ketones exhibit a single, intense carbonyl stretch, sulfones display two distinct and strong stretching bands corresponding to the symmetric and asymmetric vibrations of the S=O bonds.

The Ketone Carbonyl (C=O) Stretch: A Singular, Powerful Signature

The carbonyl group of a ketone gives rise to one of the most recognizable peaks in an IR spectrum.[3][5] This absorption is due to the stretching vibration of the C=O double bond.

- Region: Typically found in the range of 1670–1780 cm⁻¹.
- Intensity: Strong and sharp.[3][5]

The precise wavenumber of the carbonyl absorption is highly sensitive to the molecular environment, providing valuable structural clues:

- Saturated Aliphatic Ketones: Absorb around 1715 cm⁻¹. [5]
- α,β-Unsaturated (Conjugated) Ketones: Delocalization of π-electrons weakens the C=O bond, lowering the absorption frequency to approximately 1685 cm⁻¹. [1][5][6]
- Aromatic Ketones: Similar to conjugation, an adjacent aromatic ring lowers the C=O stretching frequency. [5]

- **Ring Strain:** In cyclic ketones, decreasing the ring size from a stable six-membered ring increases the C=O stretching frequency. For instance, five-membered cyclic ketones absorb around 1750 cm^{-1} , while four-membered rings absorb at even higher wavenumbers.^[7]
- **Hydrogen Bonding:** Intermolecular hydrogen bonding to the carbonyl oxygen lengthens and weakens the C=O bond, causing a shift to a lower wavenumber.^{[1][6]}

The Sulfone Sulfonyl (SO₂) Stretches: A Tale of Two Vibrations

The sulfone group is characterized by two distinct, strong absorption bands arising from the asymmetric and symmetric stretching of the two S=O bonds.^{[8][9]} The concept of symmetric and asymmetric stretching involves the in-phase and out-of-phase vibrations of the two identical S=O groups, respectively, leading to two separate absorption signals.^[10]

- **Asymmetric SO₂ Stretch:** This is typically the higher frequency band, appearing in the range of $1350\text{--}1300\text{ cm}^{-1}$.^[9]
- **Symmetric SO₂ Stretch:** This band is found at a lower frequency, generally between $1150\text{--}1120\text{ cm}^{-1}$.^[9]
- **Intensity:** Both bands are strong.^{[9][11]}

The positions of the sulfone bands are generally less influenced by conjugation compared to ketones, making them reliable diagnostic peaks.

Comparative Summary of IR Absorption Bands

Functional Group	Vibrational Mode	Characteristic Absorption (cm ⁻¹)	Intensity	Key Notes
Ketone	C=O Stretch	1670 - 1780	Strong	Position is sensitive to conjugation, ring strain, and hydrogen bonding.[1][5][6]
C-C-C Stretch	1300 - 1100	Medium to Weak	Often less diagnostic than the C=O stretch.	
Sulfone	Asymmetric SO ₂ Stretch	1350 - 1300	Strong	One of two characteristic strong bands for the sulfone group.[8][9]
Symmetric SO ₂ Stretch	1150 - 1120	Strong	The second characteristic strong band for the sulfone group.[8][9]	

Experimental Protocol: Acquiring a High-Quality FT-IR Spectrum

The following protocol outlines the steps for obtaining an FT-IR spectrum of a solid sample using the KBr pellet technique, a common method for achieving high-resolution spectra of solid compounds.

Rationale for Experimental Choices

- **KBr as a Matrix:** Potassium bromide (KBr) is transparent in the mid-IR region, ensuring that the resulting spectrum is solely from the analyte. It is also a soft salt that can be pressed into

a transparent pellet.

- Grinding: Reducing the particle size of the sample to less than the wavelength of the IR radiation is crucial to minimize scattering of the IR beam, which can lead to a sloping baseline and distorted peak shapes.[\[12\]](#)
- Drying: KBr is hygroscopic. Any absorbed water will show a broad O-H stretching band around 3400 cm^{-1} , which can interfere with the spectrum. Therefore, the KBr and the sample must be thoroughly dried.
- Concentration: A sample concentration of 0.2% to 1% in KBr is optimal. Too high a concentration will result in overly intense, flattened peaks (total absorption), while too low a concentration will yield a noisy spectrum with weak peaks.

Step-by-Step Methodology

- Sample and KBr Preparation:
 - Dry finely ground, spectroscopic grade KBr in an oven at 110°C for at least 2 hours and store it in a desiccator.
 - Ensure the solid sample is also dry and free of solvent.
- Grinding and Mixing:
 - In a clean agate mortar and pestle, grind approximately 1-2 mg of the solid sample until it is a fine, uniform powder.
 - Add about 100-200 mg of the dried KBr to the mortar.
 - Gently mix the sample and KBr with a spatula, then grind the mixture for 1-2 minutes until it is a homogeneous, fine powder. The mixture should appear somewhat "pasty" and stick to the sides of the mortar.[\[12\]](#)
- Pellet Pressing:
 - Carefully transfer a portion of the mixture into the collar of a clean and dry pellet press die.

- Distribute the powder evenly by gently tapping the side of the collar.
- Place the plunger into the collar and transfer the assembly to the hydraulic press.
- Apply pressure according to the manufacturer's instructions (typically 8-10 tons) for a few minutes.
- Pellet Inspection and Analysis:
 - Carefully release the pressure and disassemble the die.
 - A good KBr pellet should be transparent or translucent and free of cracks or white spots. [\[12\]](#)
 - Place the pellet in the sample holder of the FT-IR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.
 - Acquire the spectrum of the sample. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Alternative Sampling Technique: Attenuated Total Reflectance (ATR)

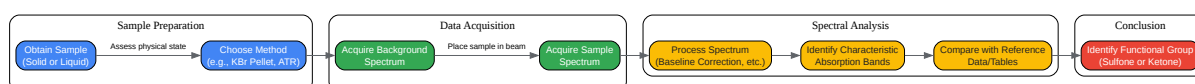
For rapid analysis of solid powders or liquids with minimal sample preparation, ATR-FTIR is an excellent alternative. [\[13\]](#)[\[14\]](#)

- Background Spectrum: Ensure the ATR crystal is clean. Take a background spectrum with the clean, empty crystal.
- Sample Application: Place a small amount of the solid powder or a drop of the liquid sample directly onto the ATR crystal.
- Apply Pressure: For solid samples, use the pressure arm to ensure good contact between the sample and the crystal. [\[14\]](#)
- Acquire Spectrum: Collect the IR spectrum of the sample.

- Cleaning: Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) and a soft cloth after analysis.^[14]

Visualizing the Workflow

The following diagram illustrates the general workflow for identifying a functional group using FT-IR spectroscopy.



[Click to download full resolution via product page](#)

Caption: Workflow for Functional Group Identification using FT-IR Spectroscopy.

Conclusion

In summary, while both sulfone and ketone groups produce strong IR absorption bands, they are readily distinguishable. Ketones are identified by a single, intense C=O stretching band between 1670 and 1780 cm^{-1} , the position of which is sensitive to the local molecular structure. In contrast, sulfones are characterized by two strong and distinct bands corresponding to the asymmetric ($\sim 1350\text{--}1300\text{ cm}^{-1}$) and symmetric ($\sim 1150\text{--}1120\text{ cm}^{-1}$) stretching vibrations of the SO_2 group. By carefully preparing the sample and analyzing the resulting spectrum in these key regions, researchers can confidently differentiate between these two important functional groups, aiding in the robust characterization of chemical entities.

References

- The Carbonyl Group, Part I: Introduction - Spectroscopy Online. (2017, September 01). Retrieved from [\[Link\]](#)
- 12.8 Infrared Spectra of Some Common Functional Groups - Organic Chemistry | OpenStax. (2023, September 20). Retrieved from [\[Link\]](#)

- Using IR to Identify Functional Groups (8.4.3) | OCR A-Level Chemistry Notes | TutorChase. Retrieved from [\[Link\]](#)
- Infrared Spectroscopy. Retrieved from [\[Link\]](#)
- Infrared Spectrometry - MSU chemistry. Retrieved from [\[Link\]](#)
- IR Sample Preparation Techniques | PDF | Infrared | Chemistry - Scribd. Retrieved from [\[Link\]](#)
- Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra. (2016, November 23). Retrieved from [\[Link\]](#)
- 19.14: Spectroscopy of Aldehydes and Ketones - Chemistry LibreTexts. (2025, February 24). Retrieved from [\[Link\]](#)
- Video: IR Frequency Region: Alkene and Carbonyl Stretching - JoVE. (2024, December 05). Retrieved from [\[Link\]](#)
- Sample Preparation – FT-IR/ATR - Polymer Chemistry Characterization Lab. Retrieved from [\[Link\]](#)
- Sample preparation for FT-IR. Retrieved from [\[Link\]](#)
- Sample preparation and factors affect IR bands. Retrieved from [\[Link\]](#)
- Factors Affecting Infrared Group Frequencies: Carbonyl Stretching Absorption Bands. Retrieved from [\[Link\]](#)
- Sampling techniques for ir | DOCX - Slideshare. Retrieved from [\[Link\]](#)
- Infrared Spectra of Sulfones and Related Compounds - ResearchGate. Retrieved from [\[Link\]](#)
- Infrared Spectroscopy - MSU chemistry. Retrieved from [\[Link\]](#)
- CHARACTERISTIC INFRARED ABSORPTION BANDS OF FUNCTIONAL GROUPS. Retrieved from [\[Link\]](#)

- How to prepare IR samples? - ResearchGate. Retrieved from [\[Link\]](#)
- Studies in the Sulfone Series. VIII. Infrared Absorption Spectra and Structure of Some Substituted Diphenyl Sulfones and Sulfoxides | Journal of the American Chemical Society. Retrieved from [\[Link\]](#)
- Infrared Spectra of Sulfones and Related Compounds | Analytical Chemistry. Retrieved from [\[Link\]](#)
- Sulfonates infrared spectra - Chemistry. Retrieved from [\[Link\]](#)
- Symmetric and asymmetric stretching (video) - Khan Academy. Retrieved from [\[Link\]](#)
- Infrared (IR) Spectroscopy. Retrieved from [\[Link\]](#)
- How can IR spectroscopy be used to distinguish between the follow... - Pearson. Retrieved from [\[Link\]](#)
- IR Absorption Table. Retrieved from [\[Link\]](#)
- Interpreting IR Spectra - Chemistry Steps. Retrieved from [\[Link\]](#)
- of the asymmetric and symmetric sulfonate vibration and the respective differences in the neat IL and the ionogels (cm^{-1}) - ResearchGate. Retrieved from [\[Link\]](#)
- 12.6 Infrared Spectra of Some Common Functional Groups – Organic Chemistry - NC State University Libraries. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Infrared Spectrometry \[www2.chemistry.msu.edu\]](http://www2.chemistry.msu.edu)
- [2. Infrared Spectroscopy \[www2.chemistry.msu.edu\]](http://www2.chemistry.msu.edu)

- [3. tutorchase.com \[tutorchase.com\]](https://tutorchase.com)
- [4. jove.com \[jove.com\]](https://jove.com)
- [5. spectroscopyonline.com \[spectroscopyonline.com\]](https://spectroscopyonline.com)
- [6. uobabylon.edu.iq \[uobabylon.edu.iq\]](https://uobabylon.edu.iq)
- [7. uomustansiriyah.edu.iq \[uomustansiriyah.edu.iq\]](https://uomustansiriyah.edu.iq)
- [8. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [10. Khan Academy \[khanacademy.org\]](https://khanacademy.org)
- [11. Chemistry: Sulfonates infrared spectra \[openchemistryhelp.blogspot.com\]](https://openchemistryhelp.blogspot.com)
- [12. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [13. scribd.com \[scribd.com\]](https://scribd.com)
- [14. Sample Preparation – FT-IR/ATR – Polymer Chemistry Characterization Lab \[pccl.chem.ufl.edu\]](https://pccl.chem.ufl.edu)
- To cite this document: BenchChem. [A Comparative Guide to the Infrared Spectroscopy of Sulfone and Ketone Functional Groups]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15262229/docs#a-comparative-guide-to-the-infrared-spectroscopy-of-sulfone-and-ketone-functional-groups\]](https://www.benchchem.com/product/b15262229/docs#a-comparative-guide-to-the-infrared-spectroscopy-of-sulfone-and-ketone-functional-groups)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)